

Thermochemical Properties of Propionic Anhydride: A Technical Guide

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Compound of Interest

Compound Name: *Propionic anhydride*

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This technical guide provides a comprehensive overview of the available thermochemical data for **propionic anhydride** ($C_6H_{10}O_3$). The information is compiled from various reputable sources and is intended to be a valuable resource for professionals in research and development. This document presents quantitative data in structured tables, details the experimental methodologies used for key measurements, and includes a visualization of the data determination workflow.

Quantitative Thermochemical Data

The following tables summarize the key thermochemical properties of **propionic anhydride**.

Table 1: Enthalpy Data for **Propionic Anhydride**

Parameter	Value	Units	Phase	Temperature (K)	Source
Enthalpy of Combustion ($\Delta_c H^\circ$)	-2994.1 ± 1.5	kJ/mol	Liquid	288.15	Calculated from[1]
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-645.7	kJ/mol	Liquid	298.15	Predicted[2]
Enthalpy of Hydrolysis ($\Delta_r H^\circ$)	-56.6 ± 0.4	kJ/mol	Liquid	303	[3]
Enthalpy of Vaporization ($\Delta_{vap} H$)	48.2	kJ/mol	Liquid	308	[4]
Enthalpy of Vaporization ($\Delta_{vap} H$)	52.2	kJ/mol	Liquid	356	[4]

Table 2: Heat Capacity Data for **Propionic Anhydride**

Parameter	Value	Units	Phase	Temperature (°F)	Source
Liquid Heat Capacity	0.418	Btu/lb-°F	Liquid	40	[1]
Liquid Heat Capacity	0.421	Btu/lb-°F	Liquid	50	[1]
Liquid Heat Capacity	0.424	Btu/lb-°F	Liquid	60	[1]
Liquid Heat Capacity	0.427	Btu/lb-°F	Liquid	70	[1]
Liquid Heat Capacity	0.429	Btu/lb-°F	Liquid	80	[1]
Liquid Heat Capacity	0.432	Btu/lb-°F	Liquid	90	[1]
Liquid Heat Capacity	0.435	Btu/lb-°F	Liquid	100	[1]
Ideal Gas Heat Capacity	See CAMEO Chemicals Database	Btu/lb-°F	Gas	0-600	[1]

Note: At the time of this compilation, explicit experimentally determined values for the standard molar entropy of **propionic anhydride** were not found in the reviewed literature.

Experimental Protocols

The determination of the thermochemical data presented above relies on established experimental techniques. The following sections detail the general methodologies for the key measurements cited.

2.1 Determination of the Enthalpy of Combustion via Bomb Calorimetry

The enthalpy of combustion of **propionic anhydride** can be determined using a bomb calorimeter.^[5]

- Apparatus: The primary instrument is a bomb calorimeter, which consists of a high-pressure stainless steel vessel (the "bomb") submerged in a known quantity of water within an insulating jacket. A thermometer with high resolution is used to measure the temperature change of the water.
- Procedure:
 - A precisely weighed sample of liquid **propionic anhydride** is placed in a crucible within the bomb. A fuse wire is positioned to be in contact with the sample.
 - A small, known amount of water is added to the bomb to ensure that the water vapor is saturated and to dissolve the acid products of combustion.
 - The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
 - The bomb is then placed in the calorimeter, which is filled with a known mass of water. The initial temperature of the water is recorded once thermal equilibrium is reached.
 - The sample is ignited by passing an electric current through the fuse wire. The combustion reaction is rapid and exothermic.
 - The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
 - The heat capacity of the calorimeter is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- Data Analysis: The heat released by the combustion of the **propionic anhydride** sample is calculated from the observed temperature rise and the heat capacity of the calorimeter. Corrections are applied for the heat released by the ignition wire and the formation of nitric acid from residual nitrogen in the bomb. From the heat of combustion at constant volume (ΔU), the enthalpy of combustion at constant pressure (ΔH) can be calculated. The standard enthalpy of formation can then be derived using Hess's Law, along with the standard enthalpies of formation of the combustion products (CO_2 and H_2O).^{[6][7][8]}

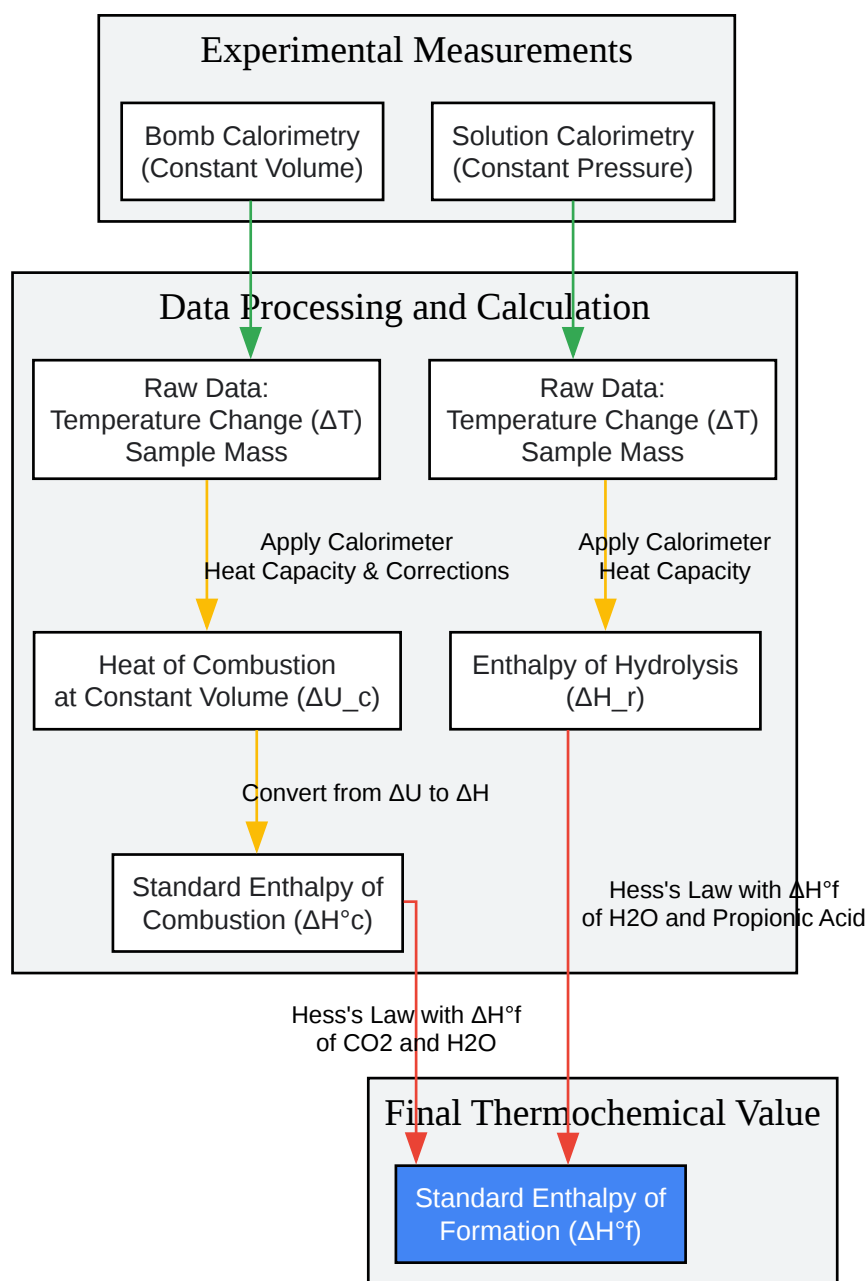
2.2 Determination of the Enthalpy of Hydrolysis via Solution Calorimetry

The enthalpy of hydrolysis of **propionic anhydride** was determined by solution calorimetry as described by Conn, Kistiakowsky, Roberts, and Smith.^{[9][10]}

- Apparatus: A solution calorimeter is used, which consists of a reaction vessel submerged in a temperature-controlled water bath. A sensitive temperature-measuring device, such as a thermopile or a high-precision thermometer, is used to monitor the temperature change within the reaction vessel.
- Procedure:
 - A known amount of water or a dilute alkaline solution is placed in the calorimeter vessel, and its temperature is allowed to stabilize.
 - A sealed glass ampoule containing a precisely weighed sample of purified **propionic anhydride** is submerged in the liquid within the calorimeter.
 - Once the system has reached thermal equilibrium, the ampoule is broken to initiate the hydrolysis reaction.
 - The temperature of the solution is monitored until the reaction is complete and a final, stable temperature is reached.
 - The heat capacity of the calorimeter and its contents is determined through a separate electrical calibration experiment.
- Data Analysis: The heat of the hydrolysis reaction is calculated from the measured temperature change and the heat capacity of the system. The enthalpy of hydrolysis is then reported in kJ/mol.

Visualization of Thermochemical Data Determination Workflow

The following diagram illustrates the logical workflow for determining the standard enthalpy of formation of **propionic anhydride** from experimental measurements.



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Workflow for determining the standard enthalpy of formation.

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